

4-Bromo-2-methoxybenzonitrile molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2-methoxybenzonitrile

Cat. No.: B1291993

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An In-Depth Technical Guide on **4-Bromo-2-methoxybenzonitrile**: Molecular Properties

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise technical overview of the molecular formula and weight of **4-Bromo-2-methoxybenzonitrile**, a compound of interest in organic synthesis and pharmaceutical research.

Core Molecular Data

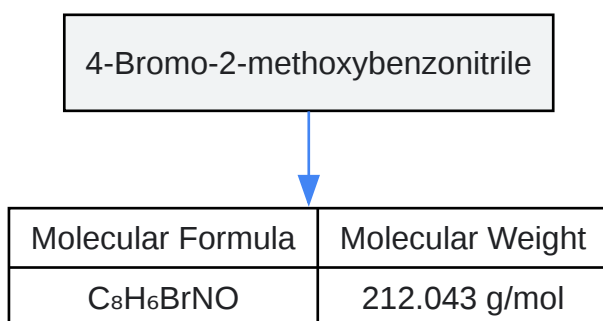
4-Bromo-2-methoxybenzonitrile is an organic compound that serves as a versatile intermediate in the synthesis of more complex molecules, particularly within the pharmaceutical and agrochemical sectors.^{[1][2]} Its chemical structure, featuring bromine and methoxy functional groups, allows for a variety of chemical transformations.^[2]

The fundamental molecular properties of **4-Bromo-2-methoxybenzonitrile** are summarized below.

Property	Value
Molecular Formula	C ₈ H ₆ BrNO[1][2][3][4][5]
Molecular Weight	212.043 g/mol [1][4]
Alternate Names	2-methoxy-4-bromobenzonitrile[1]
CAS Number	330793-38-9[1][2][3][5]
Appearance	White to off-white crystalline powder or light yellow solid[1][2][4]

Logical Relationship of Properties

The following diagram illustrates the direct relationship between the chemical compound and its primary molecular identifiers.



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Caption: Relationship between chemical name and molecular properties.

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